

# cephalexin cross-reactivity penicillin allergic patients

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## Compound Focus: Cephalexin

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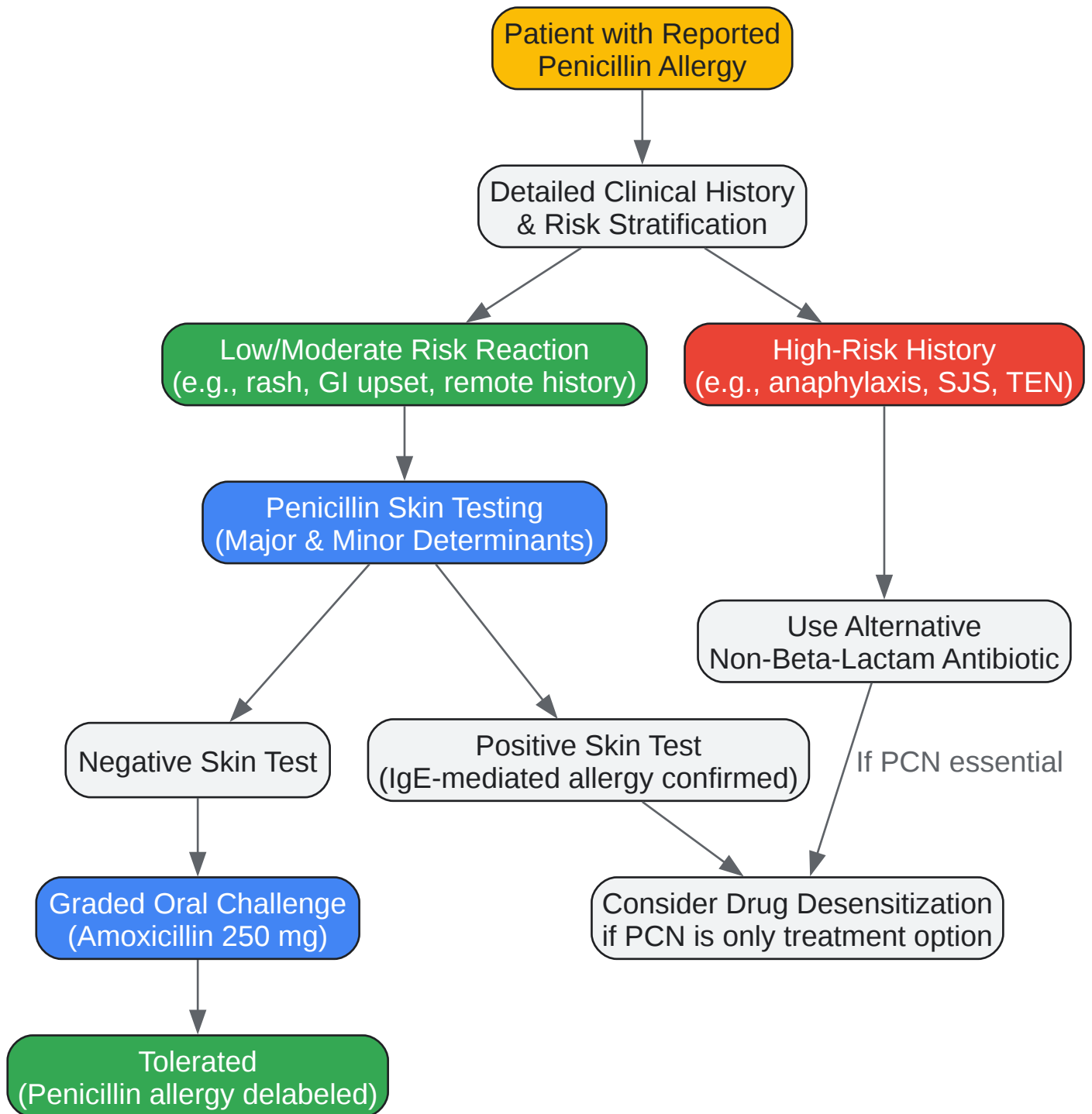
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## Experimental Protocols for Evaluation

The data in the table is derived from established clinical and laboratory methods to confirm hypersensitivity and cross-reactivity.

- **Skin Testing (ST):** This is the primary method for identifying IgE-mediated (immediate) hypersensitivity. It involves **skin prick tests** followed by **intra-dermal testing** using major (e.g., penicilloyl-polylysine/Pre-Pen) and minor determinant mixtures of penicillin. A positive result is a **wheal  $\geq 3$  mm with erythema** at the test site after 15 minutes [1] [2]. This protocol reliably identifies persons at high risk for IgE-mediated reactions [1].
- **Oral Provocation Challenge (OPC):** Following a negative skin test, a **graded-dose challenge** is performed. The patient receives progressively increasing doses of the drug (e.g., starting with 1/100 or 1/10 of a full dose) at 30-60 minute intervals under observation, culminating in a full dose. If no reaction occurs, the allergy can be ruled out ("delabeled") [3] [2]. This approach has a high negative predictive value [1].
- **Drug Desensitization:** For patients with a confirmed IgE-mediated allergy who require a specific beta-lactam antibiotic (e.g., penicillin for neurosyphilis), a **rapid drug desensitization** protocol is used. This involves administering the drug in gradually increasing doses every 15-30 minutes via subcutaneous, intravenous, or oral routes until a full therapeutic dose is tolerated. This induces a temporary state of tolerance [2].

The following diagram illustrates the decision pathway for evaluating a reported penicillin allergy, integrating these key experimental protocols.



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## Clinical Risk Stratification & Application

In clinical practice, particularly in surgical prophylaxis, structured risk assessment guides antibiotic choice without requiring prior testing for all patients [3].

Risk Category	Reported Index Reaction to Penicillin	Recommended Action Regarding Cephalexin
Low Risk	Side effects (e.g., GI upset, headache), non-urticarial rash, unknown/remote childhood reaction.	<b>Administer Cephalexin</b> [3].
Moderate Risk	Urticaria, angioedema, swelling, difficulty breathing (anaphylaxis) within past 5-10 years.	Refer for allergy testing if elective. If not tested, use an alternative (e.g., clindamycin) [3].
High/Severe Risk	Severe cutaneous adverse reactions (SCARs) like Stevens-Johnson Syndrome (SJS), Toxic Epidermal Necrolysis (TEN), or organ injury.	<b>Avoid all beta-lactams.</b> Use alternatives (e.g., clindamycin, vancomycin) [3] [1].

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## References

1. Penicillin Allergy - STI Treatment Guidelines [cdc.gov]
2. Penicillin Allergy - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
3. Understanding Penicillin Allergy, Cross Reactivity, and ... [pmc.ncbi.nlm.nih.gov]

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